

Dichlorotetrakis(2-(2-pyridinyl)phenyl)diiridium(III) proper disposal procedures

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Compound of Interest

Compound Name: *Dichlorotetrakis(2-(2-pyridinyl)phenyl)diiridium(III)*

Cat. No.: *B1142161*

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Proper handling and disposal of **Dichlorotetrakis(2-(2-pyridinyl)phenyl)diiridium(III)** are critical for ensuring laboratory safety and environmental protection. This organometallic compound, containing the rare and valuable heavy metal iridium, is classified as hazardous and requires strict adherence to established protocols. Disposal must always be in accordance with local, state, and federal regulations.

Immediate Safety and Hazard Information

Before handling **Dichlorotetrakis(2-(2-pyridinyl)phenyl)diiridium(III)**, it is essential to be familiar with its hazard profile and take appropriate safety precautions. The compound is known to cause skin and eye irritation and may cause respiratory irritation.^{[1][2]}

Key Safety Precautions:

- **Personal Protective Equipment (PPE):** Always wear protective gloves, safety glasses with side shields, and a lab coat.^{[1][3]} When handling the solid powder, a dust mask (such as a type N95) is recommended to avoid inhalation.^[2]
- **Ventilation:** Use only in a well-ventilated area or in a chemical fume hood to avoid breathing dust or vapors.^{[1][3]}

- Handling: Avoid contact with skin, eyes, and clothing.^[3] Wash hands thoroughly after handling.^[1]^[3] Avoid dust formation.^[1]

Hazard Classification Summary

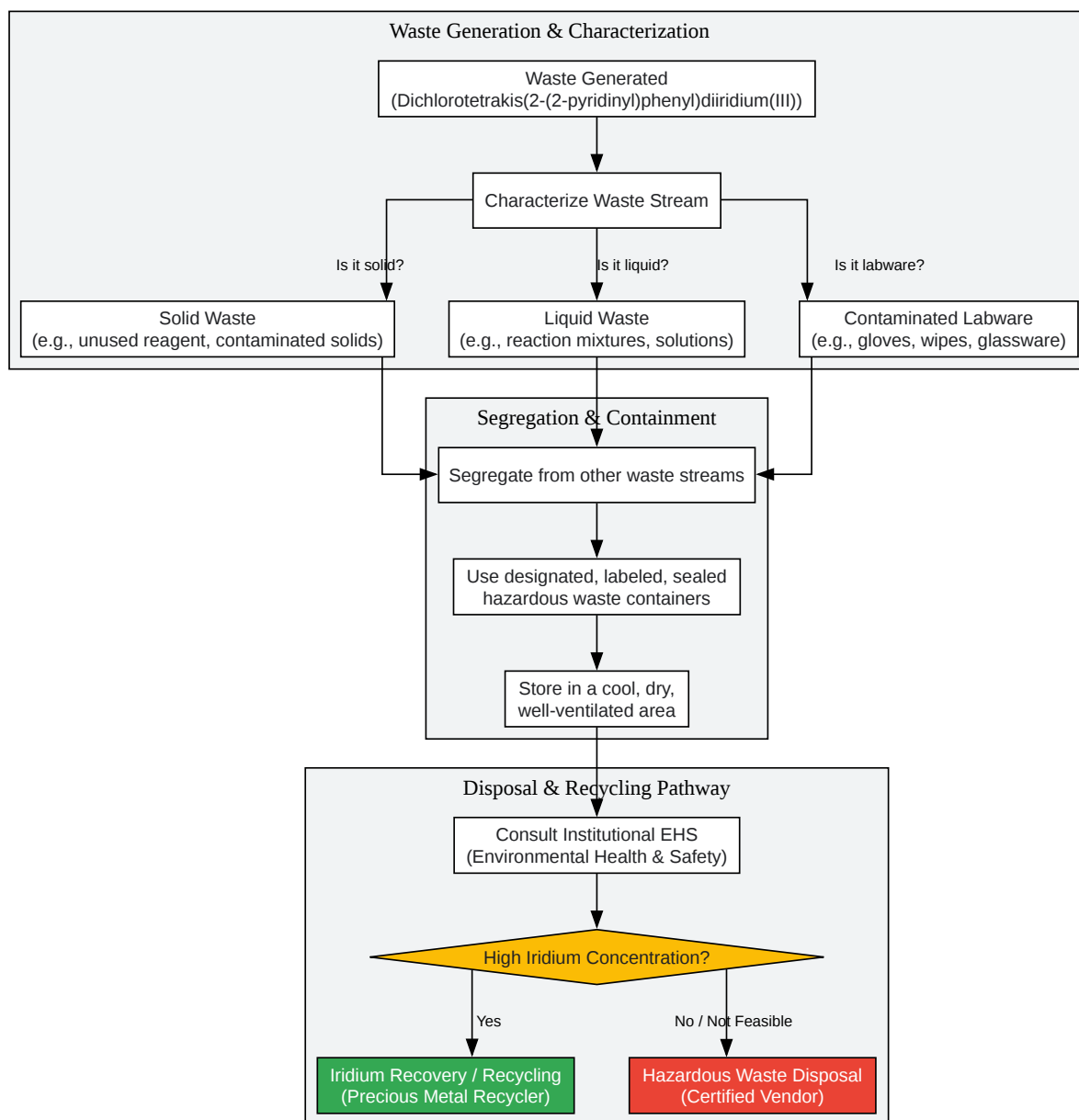
The following table summarizes the hazard information for **Dichlorotetrakis(2-(2-pyridinyl)phenyl)diiridium(III)** based on available Safety Data Sheets (SDS).

Hazard Category	GHS Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation ^[1] ^[2]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation ^[1] ^[2]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation ^[1] ^[2]

Step-by-Step Disposal and Waste Management Workflow

As a compound containing a heavy metal, **Dichlorotetrakis(2-(2-pyridinyl)phenyl)diiridium(III)** waste is typically considered hazardous.^[4] It must be managed from "cradle-to-grave" in compliance with regulations such as the Resource Conservation and Recovery Act (RCRA) in the United States.^[4]^[5]^[6] The primary principle is to never dispose of this chemical down the drain or in regular solid waste.

The following diagram illustrates the decision-making process for the proper management of waste containing this iridium complex.



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Disposal workflow for Iridium(III) complex waste.

Detailed Disposal Procedures

- Characterization and Identification:
 - Determine if the waste is hazardous. Given that it contains iridium, a heavy metal, it should be presumed hazardous.[\[7\]](#)
 - Analyze the waste to determine the concentration of iridium if possible. This is particularly important for assessing the feasibility of recycling.[\[5\]](#)
- Segregation:
 - Separate waste containing the iridium complex from all other non-hazardous and different types of hazardous waste to prevent cross-contamination.[\[5\]](#)
 - Keep solid, liquid, and sharp-contaminated waste streams in separate containers.
- Storage and Handling:
 - Use appropriate, clearly labeled containers for storage.[\[5\]](#) The label should include "Hazardous Waste," the chemical name "**Dichlorotetrakis(2-(2-pyridinyl)phenyl)diiridium(III)**," and the associated hazards (Irritant).
 - Keep containers tightly closed and store them in a designated, secure, and well-ventilated area.[\[1\]](#)
 - For any spills, absorb solutions with an inert material like diatomite or universal binders.[\[3\]](#) Decontaminate surfaces by scrubbing with alcohol.[\[3\]](#) Collect all cleanup materials as hazardous waste.
- Disposal Method:
 - Never dispose of this material in the trash or down the sink.[\[7\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) office for specific guidance and to arrange for pickup.

- The waste must be transported and disposed of by a licensed hazardous waste management vendor.^[1]

Iridium Recovery and Recycling

Due to the high economic value and rarity of iridium, recycling is the preferred method for managing concentrated waste streams.^{[8][9]} Several commercial entities specialize in recovering precious metals from various waste forms, including spent catalysts and laboratory waste.^{[9][10]}

Experimental Protocol for Laboratory-Scale Iridium Recycling

A study published by the National Institutes of Health (NIH) outlines a quantitative, pyrolysis-free process for recovering iridium from organoiridium waste suitable for a standard laboratory setting.^[8] This method avoids the generation of highly inert iridium metal, which is difficult to reprocess.^[8]

Key Steps of the Recycling Protocol:

- **Oxidative Degradation:** The organoiridium waste is treated with bleach (sodium hypochlorite) to oxidatively degrade the organic ligands and precipitate the iridium as crude iridium(IV) hydroxide.^[8]
- **Redox Dissolution:** The crude hydroxide precipitate is then treated with hydrazine followed by hydrogen peroxide.^[8] This process results in the formation of synthetically valuable hexachloroiridic acid.
- **Conversion to a Useful Precursor:** The hexachloroiridic acid is then converted into [(1,5-cyclooctadiene)IrCl]₂, a common starting material in organometallic synthesis, in high yield (87%).^[8]

This protocol provides a sustainable and economically viable alternative to disposal for research groups that accumulate significant quantities of iridium waste.^[8]

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